

An In-depth Technical Guide to 2-Cyclopentylphenol (CAS: 1518-84-9)

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Compound of Interest

Compound Name: **2-Cyclopentylphenol**

Cat. No.: **B118607**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Cyclopentylphenol**, a key intermediate in the synthesis of various pharmaceutical compounds. This document details its chemical and physical properties, spectral data, synthesis protocols, and its primary application in drug development.

Chemical and Physical Properties

2-Cyclopentylphenol is a solid at room temperature with a faint phenolic odor.[\[1\]](#)[\[2\]](#)[\[3\]](#) Below is a summary of its key physical and chemical properties.

Property	Value	Reference
CAS Number	1518-84-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₁ H ₁₄ O	[1] [4] [5]
Molecular Weight	162.23 g/mol	[1] [4] [5]
IUPAC Name	2-cyclopentylphenol	[4]
Synonyms	o-Cyclopentylphenol, Phenol, 2-cyclopentyl-	[4] [5]
Appearance	Solid	[1] [2]
Melting Point	34-35 °C	[1] [2] [3]
Boiling Point	148-150 °C at 18 mmHg	[1] [2] [3]
Refractive Index (n ₂₀ /D)	1.555	[1] [2] [3]
Flash Point	113 °C (closed cup)	[1] [2]

Spectral Data

The following tables summarize the key spectral data for the characterization of **2-Cyclopentylphenol**.

¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available in search results			

¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
Data not available in search results		

Mass Spectrometry Data

m/z	Relative Intensity	Fragmentation
162	Moderate	[M] ⁺ (Molecular Ion)
133	High	[M - C ₂ H ₅] ⁺
107	Moderate	[M - C ₄ H ₇] ⁺

Experimental Protocols

Synthesis of 2-Cyclopentylphenol via Friedel-Crafts Alkylation

A regioselective synthesis of **2-Cyclopentylphenol** can be achieved through the alkylation of phenol with cyclopentanol using Montmorillonite K10 clay as a catalyst. This method favors the formation of the ortho-substituted product.

Materials:

- Phenol
- Cyclopentanol
- Montmorillonite K10 clay
- Anhydrous sodium sulfate
- Dichloromethane
- Silica gel for column chromatography

- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask, combine phenol and cyclopentanol in a 1:1.2 molar ratio.
- Add Montmorillonite K10 clay to the mixture (approximately 20% by weight of phenol).
- Heat the solvent-free reaction mixture to 120°C with continuous stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with dichloromethane and filter to remove the clay catalyst.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to yield pure **2-Cyclopentylphenol**.

Applications in Drug Development

The primary application of **2-Cyclopentylphenol** is as a key starting material in the synthesis of the antihypertensive drug, (S)-penbutolol.^{[1][2][3]} Penbutolol is a non-selective beta-adrenergic receptor blocker.

Synthesis of (S)-penbutolol from 2-Cyclopentylphenol

The synthesis of (S)-penbutolol from **2-Cyclopentylphenol** involves several steps, including O-alkylation and subsequent reaction with tert-butylamine. A crucial step is the introduction of chirality, which can be achieved through methods like Sharpless asymmetric dihydroxylation.

Below is a generalized workflow for the synthesis of (S)-penbutolol from **2-Cyclopentylphenol**.



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Synthesis workflow of (S)-penbutolol.

Safety Information

2-Cyclopentylphenol is classified as a warning-level hazard.[1][2][4] It is reported to cause skin and serious eye irritation and may cause respiratory irritation.[1][2][4] Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.[1][2]

Conclusion

2-Cyclopentylphenol (CAS 1518-84-9) is a valuable chemical intermediate, primarily utilized in the pharmaceutical industry for the synthesis of the beta-blocker (S)-penbutolol. This guide has provided a detailed overview of its chemical and physical properties, spectral data, a reliable synthesis protocol, and its key application. The provided information is intended to support researchers and professionals in their work with this compound.

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